

Ginkgolide J: Application Notes for Phytochemical Analysis and Biological Studies

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Compound of Interest

Compound Name: Ginkgolide J (Standard)

Cat. No.: B8087302

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ginkgolide J, a diterpene trilactone found in *Ginkgo biloba*, is a significant bioactive compound with neuroprotective properties.^{[1][2]} As a reference standard, Ginkgolide J is crucial for the accurate qualitative and quantitative analysis of *Ginkgo biloba* extracts and derived pharmaceutical products. These application notes provide detailed protocols for the analysis of Ginkgolide J using High-Performance Liquid Chromatography (HPLC), Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), and Nuclear Magnetic Resonance (NMR) spectroscopy. Additionally, the notes delineate its role in modulating key signaling pathways, offering insights for drug discovery and development.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of Ginkgolide J is fundamental for its use as a reference standard.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₂₀ H ₂₄ O ₁₀ | [3] |
| Molecular Weight | 424.40 g/mol | [3] |
| CAS Number | 107438-79-9 | [3] |
| Appearance | White to off-white powder | |
| Solubility | Soluble in methanol, ethanol, DMSO, and other organic solvents. | [4] |
| Melting Point | Approximately 300°C | [5] |

Analytical Methodologies: Protocols and Quantitative Data

Accurate and precise analytical methods are paramount for the quantification of Ginkgolide J in complex matrices.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used technique for the separation and quantification of ginkgolides.

Experimental Protocol:

- Sample Preparation:
 - Accurately weigh and dissolve the Ginkgo biloba extract or sample in methanol.
 - Filter the solution through a 0.45 µm syringe filter prior to injection.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm).[6][7]

- Mobile Phase: A gradient of methanol and water is commonly employed. For instance, a starting condition of 23:77 (v/v) methanol:water can be used.[6][7]
- Flow Rate: 1.0 mL/min.[7][8]
- Column Temperature: 30°C.[9]
- Detection: UV detection at 220 nm.[7][8]
- Injection Volume: 20 µL.

Quantitative Data:

| Analyte | Retention Time (min) | Linearity Range (µg/mL) | Limit of Quantitation (µg/mL) | Recovery (%) |
|--------------|---------------------------------|-----------------------------------|-----------------------------------|------------------------------------|
| Ginkgolide J | Varies based on specific method | Not explicitly stated for J alone | Not explicitly stated for J alone | >96.5 (for total terpenoids)[6][7] |
| Ginkgolide A | 18.5 | 97[8] | | |
| Ginkgolide B | 22.3 | 98.4[8] | | |

Note: Retention times are dependent on the specific HPLC system, column, and mobile phase composition.

Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

UPLC-MS/MS offers superior sensitivity and selectivity for the analysis of Ginkgolide J, particularly in biological matrices.

Experimental Protocol:

- Sample Preparation (Plasma):
 - Perform a liquid-liquid extraction of the plasma sample with ethyl acetate.[10]

- Evaporate the organic layer to dryness and reconstitute the residue in the mobile phase.
- UPLC-MS/MS Conditions:
 - Column: C18 column (e.g., 2.1 mm × 50 mm, 1.7 μm).
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.[\[11\]](#)
 - Flow Rate: 0.3 mL/min.[\[10\]](#)
 - Column Temperature: 40°C.[\[11\]](#)[\[12\]](#)
 - Ionization Mode: Negative Electrospray Ionization (ESI-).[\[12\]](#)
 - MRM Transitions: The specific mass-to-charge ratio (m/z) transitions for Ginkgolide J and other ginkgolides should be optimized. For example, for Ginkgolide B, the transition is m/z 422.93 → 366.96.[\[12\]](#)

Quantitative Data for Ginkgolides in Plasma:

| Analyte | Linearity Range (ng/mL) | LLOQ (ng/mL) | Recovery (%) | Intra-day Precision (%RSD) | Inter-day Precision (%RSD) |
|--------------|-------------------------|--------------|---------------|----------------------------|----------------------------|
| Ginkgolide A | 5-500 | 5 | 68.11 - 84.42 | < 9.86 | < 9.86 |
| Ginkgolide B | 2.5-250 | 2.5 | 68.11 - 84.42 | < 9.86 | < 9.86 |
| Ginkgolide C | 1-100 | 1 | 68.11 - 84.42 | < 9.86 | < 9.86 |

Data adapted from a study on seven bioactive compounds in rat plasma.[\[12\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation and confirmation of the identity of Ginkgolide J.

Experimental Protocol:

- Sample Preparation:
 - Dissolve an accurately weighed amount of Ginkgolide J reference standard in a suitable deuterated solvent, such as DMSO-d₆.
- NMR Acquisition Parameters:
 - Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).[\[8\]](#)
 - Experiments: Record ¹H NMR, ¹³C NMR, COSY, HSQC, and HMBC spectra for complete structural assignment.
 - Referencing: Chemical shifts are referenced to the residual solvent peak (DMSO-d₆: δH 2.50 ppm, δC 39.52 ppm).[\[13\]](#)[\[14\]](#)

¹H and ¹³C NMR Spectral Data of Ginkgolide J in DMSO-d₆:

| Position | ¹ H Chemical Shift (ppm) | ¹³ C Chemical Shift (ppm) |
|---|-------------------------------------|--------------------------------------|
| Data not explicitly available in the provided search results for Ginkgolide J in DMSO-d ₆ . General procedures for acquiring NMR data are described. | | |

Note: Detailed and unambiguous ¹H and ¹³C NMR assignments for ginkgolides, including Ginkgolide J, have been reported and should be consulted for definitive structural confirmation.
[\[15\]](#)

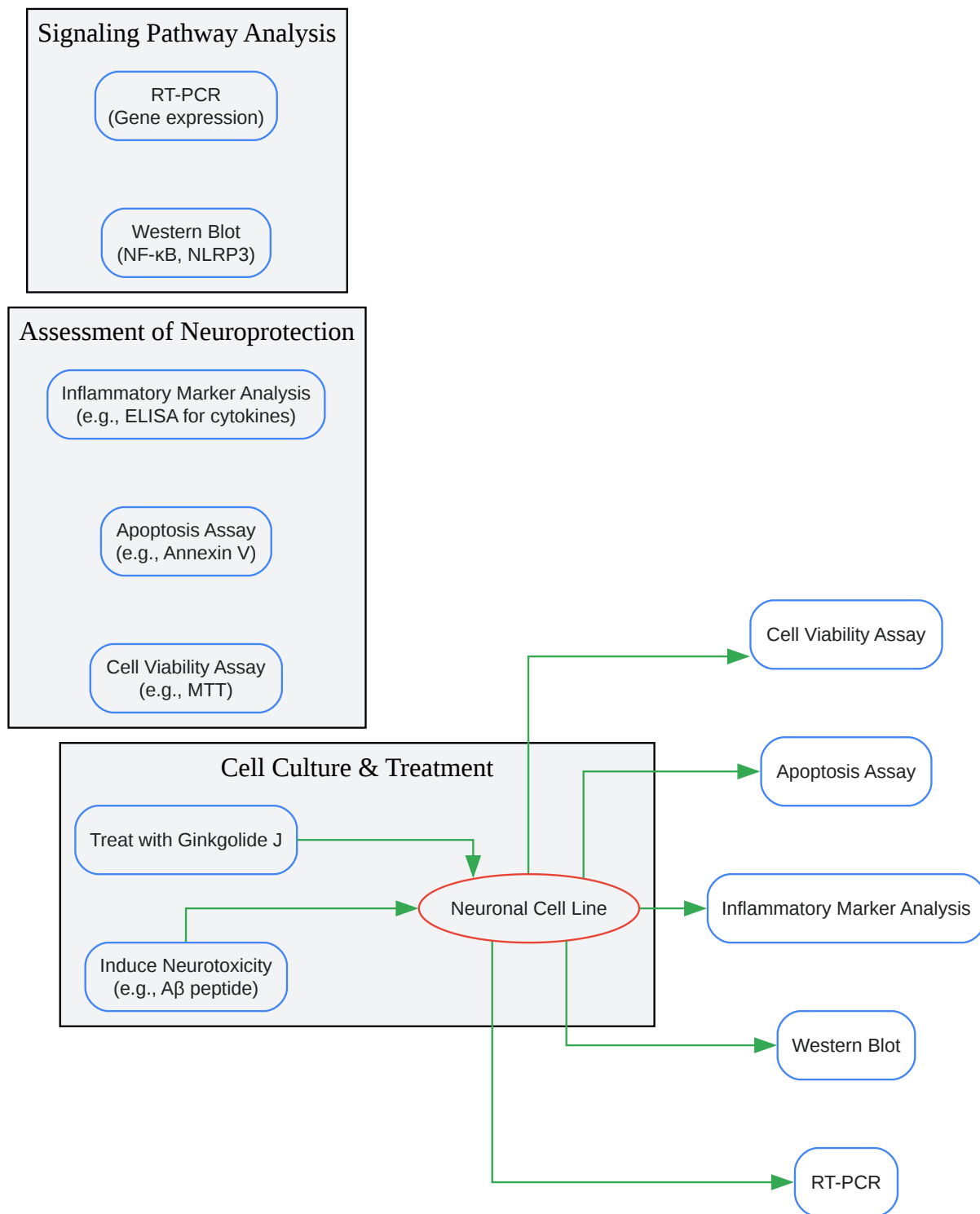
Biological Activity and Signaling Pathways

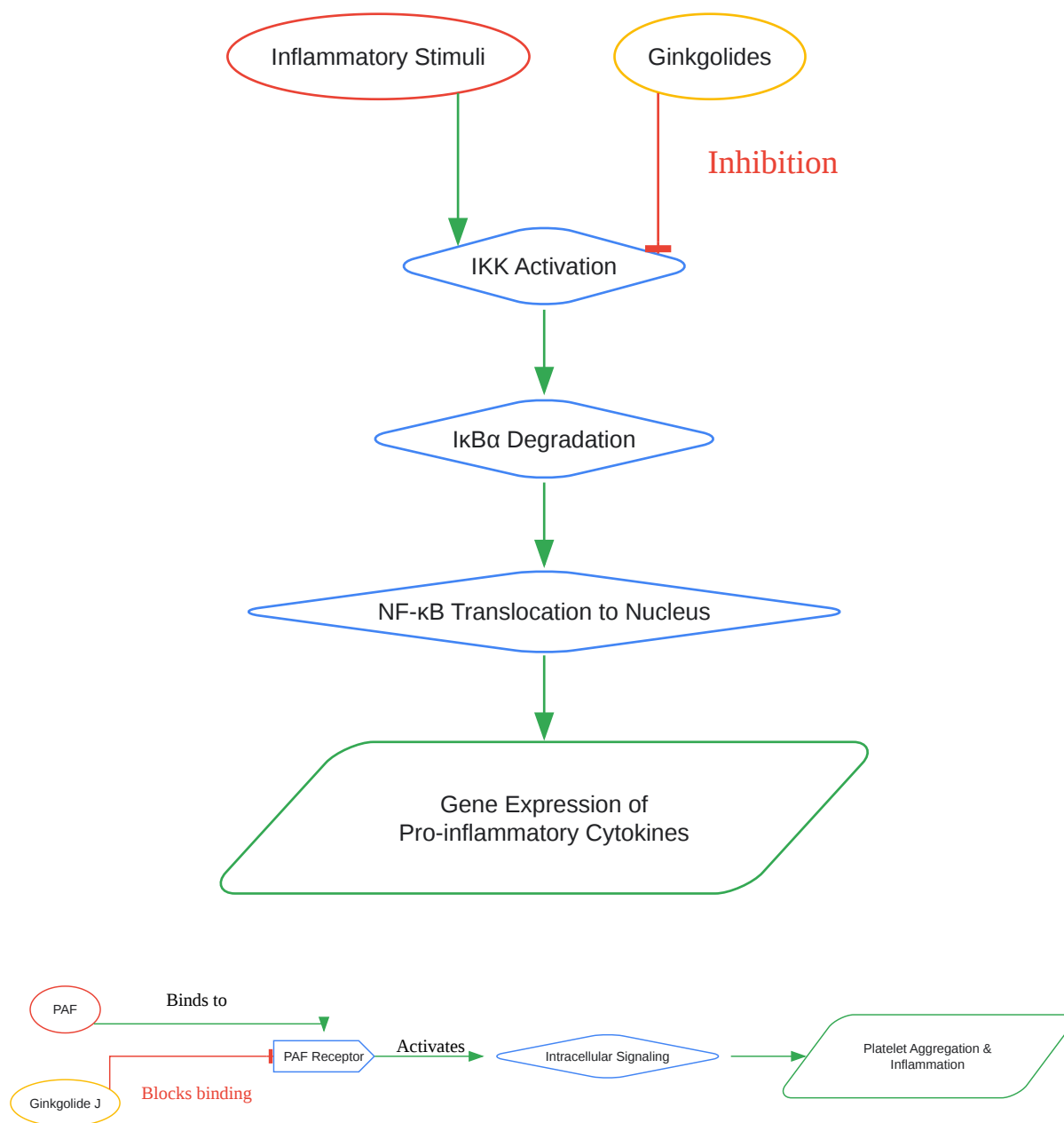
Ginkgolide J exhibits significant biological activities, primarily as a neuroprotective agent and a platelet-activating factor (PAF) antagonist.[\[1\]](#)[\[2\]](#)

Neuroprotective Effects

Ginkgolide J has been shown to protect neurons from various insults, including those implicated in Alzheimer's disease.[\[16\]](#) Its neuroprotective mechanisms involve the modulation of inflammatory and apoptotic signaling pathways.

Workflow for Investigating Neuroprotective Effects:





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